

Handling and disposal procedures for Phenylmercury 2-ethylhexanoate

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Compound of Interest

Compound Name: *Phenylmercury 2-ethylhexanoate*

Cat. No.: *B078177*

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Application Notes and Protocols for Phenylmercury 2-ethylhexanoate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Phenylmercury 2-ethylhexanoate** is a highly toxic organomercury compound. All handling and disposal must be conducted by trained personnel in a controlled laboratory setting with appropriate personal protective equipment and engineering controls. These notes and protocols are intended as a guide and should be supplemented by a thorough review of the Safety Data Sheet (SDS) and consultation with your institution's Environmental Health and Safety (EHS) department.

Introduction

Phenylmercury 2-ethylhexanoate (CAS No. 13302-00-6) is an organomercury compound that has been used as a bactericide and fungicide.^{[1][2]} Due to its high toxicity and environmental persistence, its use is heavily regulated.^[3] These application notes provide detailed procedures for the safe handling and disposal of **Phenylmercury 2-ethylhexanoate** in a research and development setting.

Compound Information and Hazard Profile Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	13302-00-6	[1]
Molecular Formula	C ₁₄ H ₂₀ HgO ₂	[1]
Molecular Weight	420.90 g/mol	[4]
Appearance	White to pale yellow solid	[1]
Melting Point	71-74 °C	[2]

Toxicological Data

Direct quantitative toxicity data for **Phenylmercury 2-ethylhexanoate** is limited. Data for the closely related and structurally similar compound, Phenylmercuric Acetate, is provided as a surrogate, as suggested by toxicological assessments.[\[5\]](#)

Parameter	Value	Species	Route	Reference(s)
LD ₅₀ (Lethal Dose, 50%)	41 mg/kg	Rat	Oral	
GHS Hazard Classification	Acute toxicity - Oral, Category 2 Acute toxicity - Dermal, Category 1 Acute toxicity - Inhalation, Category 2 Specific target organ toxicity – repeated exposure, Category 2 Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 1	N/A	N/A	[6]
Hazard Statements	H300: Fatal if swallowed H310: Fatal in contact with skin H330: Fatal if inhaled H373: May cause damage to organs through prolonged or repeated exposure H410: Very toxic to	N/A	N/A	[6]

aquatic life with
long lasting
effects

Occupational Exposure Limits (for Aryl Mercury Compounds)

Organization	Limit	Value	Reference(s)
OSHA (PEL)	Time-Weighted Average (TWA)	0.01 mg/m ³	[7]
NIOSH (REL)	Time-Weighted Average (TWA)	0.01 mg/m ³	[7]
NIOSH (STEL)	Short-Term Exposure Limit	0.03 mg/m ³	[7]

Handling Procedures Engineering Controls

- All work with **Phenylmercury 2-ethylhexanoate** must be conducted in a certified chemical fume hood with adequate exhaust ventilation.[\[7\]](#)
- A safety shower and eyewash station must be readily accessible.[\[7\]](#)

Personal Protective Equipment (PPE)

- Gloves: Wear double-layered nitrile or chloroprene gloves. Always consult the glove manufacturer's resistance chart.[\[7\]](#)
- Eye Protection: Chemical safety goggles and a face shield are mandatory.[\[7\]](#)
- Lab Coat: A flame-resistant lab coat should be worn over long pants.
- Footwear: Closed-toe shoes are required.[\[7\]](#)

General Handling Practices

- Avoid inhalation of dust or fumes.[6]
- Prevent contact with skin and eyes.[6]
- Do not eat, drink, or smoke in the laboratory.[6]
- Wash hands thoroughly after handling.[6]
- Keep containers tightly closed when not in use.[6]
- Store in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents.[8]

Experimental Protocols

Protocol for a Small Spill Cleanup

This protocol is for spills of a few grams of solid **Phenylmercury 2-ethylhexanoate**. For larger spills, or any spill of a solution, evacuate the area and contact your institution's EHS department immediately.

Materials:

- Mercury spill kit containing sulfur powder or mercury-absorbing sponges.[9]
- Two pairs of nitrile or chloroprene gloves.[7]
- Chemical safety goggles and face shield.[7]
- Disposable lab coat and shoe covers.
- Plastic dustpan and brush (do not use a vacuum cleaner).
- Heavy-duty sealable plastic bags or a labeled hazardous waste container.[9]
- Waste labels.

Procedure:

- Evacuate and Secure the Area: Immediately alert others in the vicinity and restrict access to the spill area.[\[9\]](#)
- Don Appropriate PPE: Put on all required personal protective equipment.
- Contain the Spill: If the spilled material is a solid, carefully cover it with sulfur powder. The sulfur will react with the mercury to form a less volatile compound.
- Collect the Waste: Carefully sweep the mixture of sulfur and phenylmercury compound into a plastic dustpan.
- Package the Waste: Transfer the collected material into a heavy-duty, sealable plastic bag or a designated hazardous waste container.[\[9\]](#)
- Decontaminate the Area: Wipe the spill area with a mercury-absorbing sponge or a damp paper towel. Place all cleaning materials into the waste bag.
- Package Contaminated Materials: Place all contaminated items, including gloves, disposable lab coat, and shoe covers, into the waste bag.
- Label the Waste: Seal the bag and label it clearly as "Hazardous Waste: **Phenylmercury 2-ethylhexanoate**" with the date and responsible person's name.
- Arrange for Disposal: Contact your institution's EHS department for pickup and disposal of the hazardous waste.[\[9\]](#)
- Personal Decontamination: Wash hands and any potentially exposed skin thoroughly with soap and water.

Disposal Procedures

All materials contaminated with **Phenylmercury 2-ethylhexanoate** must be treated as hazardous waste.[\[9\]](#) Never dispose of this compound down the drain or in the regular trash.

Protocol for Chemical Precipitation of Phenylmercury 2-ethylhexanoate from Aqueous Solution

This protocol describes a general method for precipitating mercury from a dilute aqueous solution for disposal. This procedure should be performed in a chemical fume hood with appropriate PPE.

Materials:

- Aqueous solution containing **Phenylmercury 2-ethylhexanoate** waste.
- Sodium sulfide (Na_2S) solution (1 M).
- pH meter or pH paper.
- Stir plate and stir bar.
- Beaker or flask of appropriate size.
- Funnels and filter paper.
- Sealable hazardous waste container for the precipitate.
- Sealable container for the filtrate.
- Waste labels.

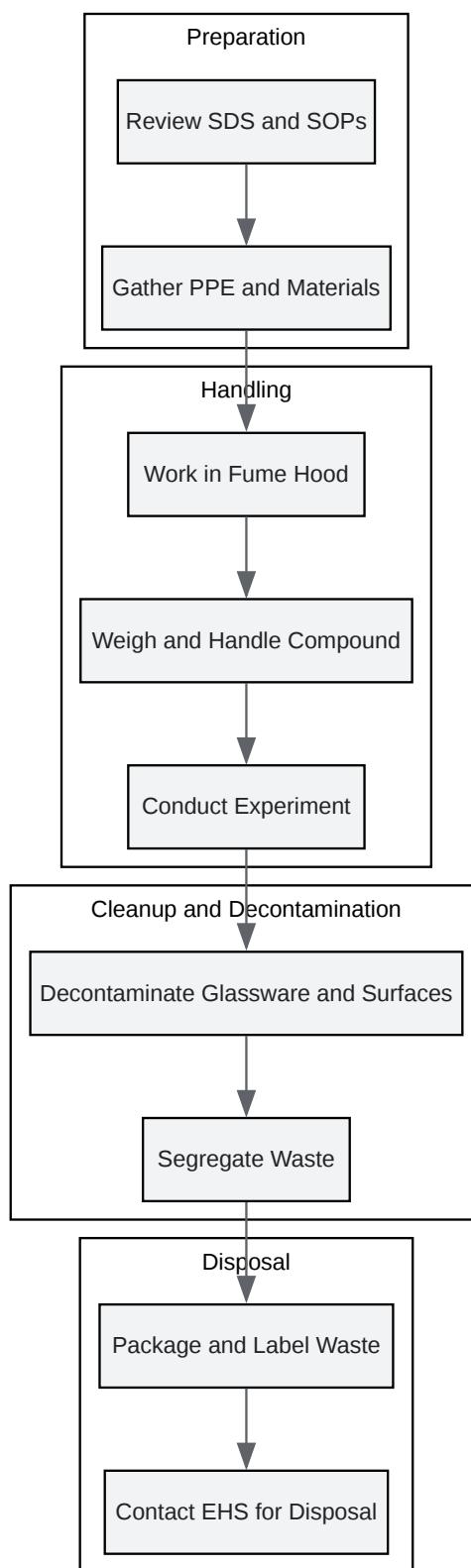
Procedure:

- Prepare the Waste Solution: Place the aqueous waste solution in a beaker or flask on a stir plate.
- Adjust pH: If the solution is acidic, adjust the pH to neutral or slightly basic (pH 7-9) using a dilute sodium hydroxide solution.
- Precipitation: While stirring, slowly add the 1 M sodium sulfide solution dropwise. Mercury sulfide (HgS), a highly insoluble and stable compound, will precipitate out of the solution.
- Monitor Precipitation: Continue adding the sodium sulfide solution until no more precipitate is formed. Avoid adding a large excess of the sulfide solution.

- Allow to Settle: Turn off the stir plate and allow the precipitate to settle for at least one hour, or until the supernatant is clear.
- Filter the Precipitate: Carefully decant the supernatant and then filter the remaining slurry to collect the mercury sulfide precipitate.
- Package the Precipitate: Transfer the collected precipitate and the filter paper into a labeled hazardous waste container. The label should read "Hazardous Waste: Mercury Sulfide."
- Test and Package the Filtrate: Test the filtrate for the presence of residual mercury using an appropriate analytical method. If the mercury concentration is below the regulatory limit for your institution, it may be possible to neutralize and dispose of it as non-hazardous aqueous waste. Otherwise, it must be collected as hazardous waste.
- Arrange for Disposal: Contact your institution's EHS department for the disposal of both the mercury sulfide precipitate and the treated filtrate.

Visualizations

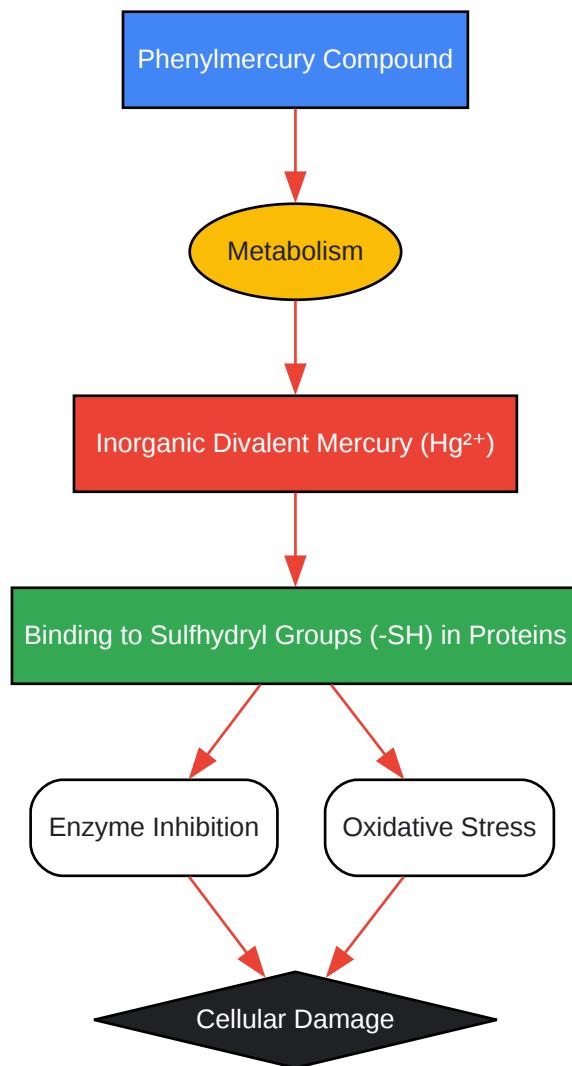
Logical Workflow for Handling Phenylmercury 2-ethylhexanoate



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Caption: Workflow for handling **Phenylmercury 2-ethylhexanoate**.

Signaling Pathway of Phenylmercury Toxicity



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Caption: Mechanism of Phenylmercury-induced cellular toxicity.

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